

# Application of Basolite Z377 in Mixed-Matrix Membranes for Gas Separation

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## Compound of Interest

Compound Name: Basolite Z377

Cat. No.: B8822124

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Application Note and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Mixed-matrix membranes (MMMs) represent a significant advancement in membrane technology for gas separation, merging the processability of polymers with the superior separation performance of porous fillers. Metal-Organic Frameworks (MOFs) have emerged as a class of crystalline porous materials with vast potential as fillers in MMMs due to their high surface areas, tunable pore sizes, and tailored surface functionalities. **Basolite Z377**, a commercial variant of the Metal-Organic Framework MOF-177, is a zinc-based material recognized for its exceptional porosity. The incorporation of **Basolite Z377** into polymer matrices offers a promising avenue for the development of high-performance membranes for various gas separation applications, including but not limited to, carbon dioxide capture, hydrogen purification, and natural gas sweetening.

This document provides a comprehensive overview of the application of **Basolite Z377** in MMMs for gas separation. It includes detailed, adaptable protocols for membrane fabrication and gas permeation testing, a summary of representative performance data, and visual workflows to guide researchers in this field.

## Data Presentation: Performance of MOF-Based Mixed-Matrix Membranes

The following tables summarize the gas separation performance of various MOF-based mixed-matrix membranes from the literature. This data provides a comparative context for the expected performance of **Basolite Z377**-based MMMs.

Table 1: CO<sub>2</sub>/CH<sub>4</sub> Separation Performance of Various MOF-Based MMMs

Polymer Matrix	MOF Filler	MOF Loading (wt%)	CO <sub>2</sub> Permeability (Barrer)	CO <sub>2</sub> /CH <sub>4</sub> Selectivity	Reference
6FDA-DAM:DABA	MOF-808	10	Increased by 73%	~22	<a href="#">[1]</a>
6FDA-DAM:DABA	MOF-808	30	Increased by 62%	~22	<a href="#">[1]</a>
Matrimid®	NH <sub>2</sub> -MIL-53(Al)	-	-	High	<a href="#">[2]</a>
Polysulfone (PSF)	In(aip) <sub>2</sub>	20	144	-	<a href="#">[3]</a>
Polysulfone (PSF)	MIL-68(In)-NH <sub>2</sub>	15	-	19.8	<a href="#">[3]</a>
Cellulose Acetate (CA)	ZIF-8	10	9.5	15.3	<a href="#">[3]</a>
6FDA-durene	PEG-MOF	10	1671.00	22.40	<a href="#">[4]</a>

Note: Permeability is often reported in Barrer, where 1 Barrer = 10<sup>-10</sup> cm<sup>3</sup>(STP)·cm / (cm<sup>2</sup>·s·cmHg).

Table 2: General Gas Separation Performance of MOF-Based MMMs for Various Gas Pairs

Polymer Matrix	MOF Filler	Gas Pair	Permeability of Faster Gas (Barrer)	Selectivity	Reference
Polyimide	UiO-66-NH <sub>2</sub>	CO <sub>2</sub> /N <sub>2</sub>	-	Increased by 12%	<a href="#">[5]</a>
Polyimide	UiO-66-(OH) <sub>2</sub>	CO <sub>2</sub> /N <sub>2</sub>	-	Increased by 17%	<a href="#">[5]</a>
Matrimid®	Fe(BTC)	CO <sub>2</sub> /CH <sub>4</sub>	Increased with loading	-	<a href="#">[6]</a>

## Experimental Protocols

The following protocols are adapted from established procedures for the fabrication of MOF-based mixed-matrix membranes, specifically tailored for the use of **Basolite Z377** with a polyimide matrix. Researchers should note that optimization of these protocols for their specific experimental setup and materials is recommended.

### Protocol 1: Activation of Basolite Z377

Objective: To remove any guest molecules from the pores of **Basolite Z377**, ensuring maximum porosity and surface area.

Materials:

- **Basolite Z377** (MOF-177) powder
- Vacuum oven
- Schlenk line (optional)

Procedure:

- Place a desired amount of **Basolite Z377** powder in a clean, dry glass container.
- Transfer the container to a vacuum oven.

- Heat the sample under a dynamic vacuum at a temperature between 120°C and 150°C for at least 12 hours.
- After the activation period, allow the oven to cool to room temperature under vacuum.
- Store the activated **Basolite Z377** in a desiccator or glovebox to prevent re-adsorption of atmospheric moisture and gases.

## Protocol 2: Fabrication of Basolite Z377/Polyimide Mixed-Matrix Membranes via Solution Casting

Objective: To prepare a flat sheet mixed-matrix membrane with a uniform dispersion of **Basolite Z377** in a polyimide matrix.

Materials:

- Activated **Basolite Z377**
- Polyimide (e.g., Matrimid® 5218, 6FDA-based polyimides)
- Anhydrous solvent (e.g., N-Methyl-2-pyrrolidone (NMP), Dichloromethane (DCM), Chloroform)
- Glass vials
- Ultrasonic bath/probe
- Magnetic stirrer and stir bars
- Flat, level casting surface (e.g., glass plate)
- Casting knife or doctor blade
- Controlled environment for solvent evaporation (e.g., glovebox, desiccator with controlled atmosphere)
- Vacuum oven

## Procedure:

- Preparation of the Polymer Solution:
  - In a clean, dry glass vial, dissolve a predetermined amount of polyimide in the chosen solvent to achieve the desired polymer concentration (e.g., 15-20 wt%).
  - Stir the solution using a magnetic stirrer at room temperature until the polymer is completely dissolved. This may take several hours.
- Dispersion of **Basolite Z377**:
  - Weigh the desired amount of activated **Basolite Z377** to achieve the target loading in the final membrane (e.g., 5, 10, 15, 20 wt% relative to the polymer weight).
  - Add a small amount of the solvent to the **Basolite Z377** powder and sonicate the mixture for approximately 20-30 minutes to break up any agglomerates and create a uniform slurry.
  - Add the **Basolite Z377** slurry to the polymer solution.
- Homogenization of the Casting Solution:
  - Stir the resulting mixture vigorously for several hours to ensure a homogeneous dispersion of the MOF particles.
  - Further sonicate the mixed solution for 30-60 minutes to ensure a fine and stable dispersion.
  - Allow the solution to rest to remove any air bubbles introduced during mixing and sonication.
- Membrane Casting:
  - Pour the bubble-free casting solution onto a clean, level glass plate.
  - Use a casting knife or doctor blade set to a specific height to cast a film of uniform thickness.

- Cover the cast film to allow for slow solvent evaporation in a dust-free, controlled environment at room temperature for at least 24 hours.
- Drying and Annealing:
  - Once the membrane is solidified and appears dry, carefully peel it from the glass plate.
  - Transfer the membrane to a vacuum oven for further drying and annealing. A typical procedure involves a stepwise heating process, for example:
    - 80°C for 12 hours
    - 120°C for 12 hours
    - 150°C for 6 hours (or a temperature below the glass transition temperature of the polymer).
  - Cool the membrane to room temperature under vacuum before removal.

## Protocol 3: Gas Permeation Testing

Objective: To measure the permeability and selectivity of the fabricated MMMs for different gases.

Materials:

- Fabricated **Basolite Z377**/Polyimide MMM
- Gas permeation cell (constant volume/variable pressure or constant pressure/variable volume)
- Mass flow controllers
- Pressure transducers
- Temperature controller
- Vacuum pump

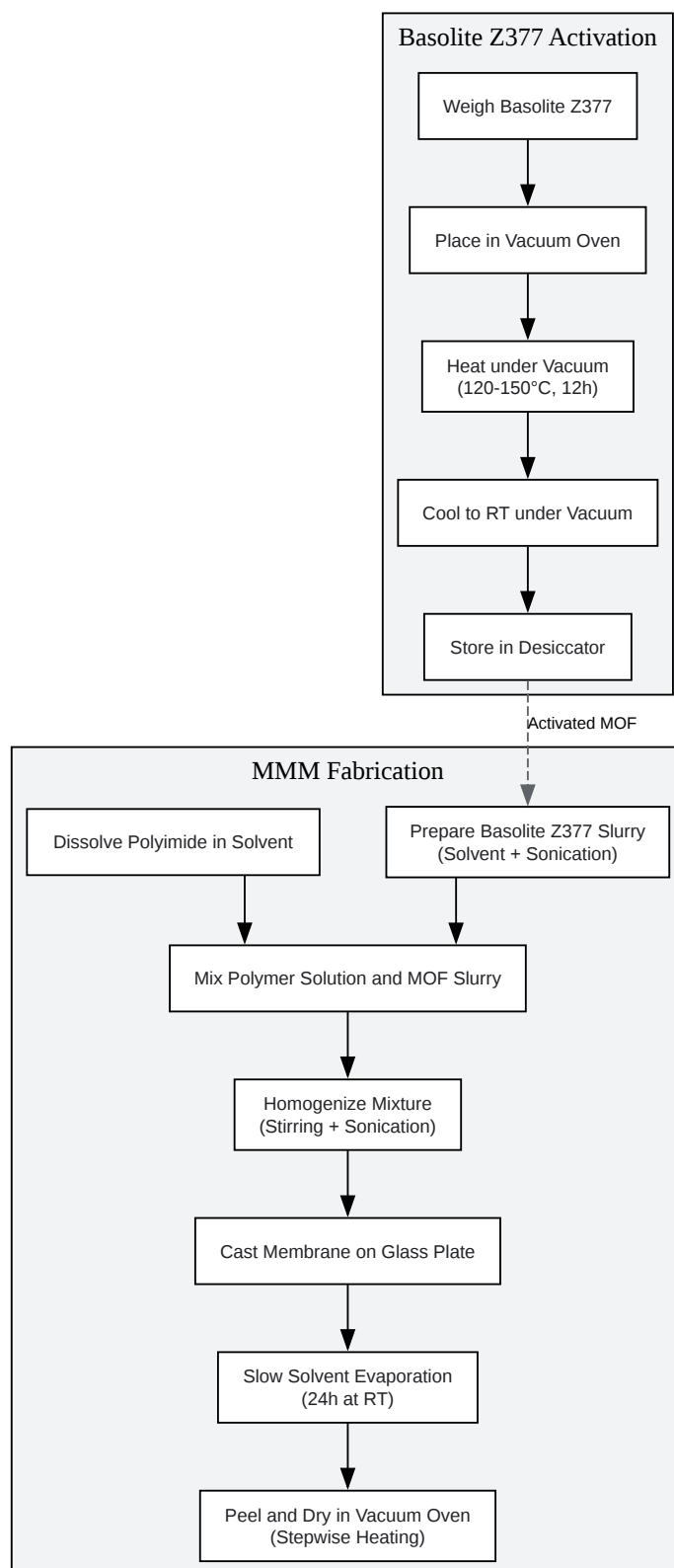
- Test gases (e.g., CO<sub>2</sub>, CH<sub>4</sub>, N<sub>2</sub>, H<sub>2</sub>)

#### Procedure:

- Membrane Mounting:
  - Cut a circular sample from the fabricated MMM and place it in the gas permeation cell, ensuring a proper seal with O-rings to prevent gas leakage.
- System Evacuation:
  - Evacuate both the upstream (feed) and downstream (permeate) sides of the membrane using a vacuum pump to remove any residual gases.
- Gas Permeation Measurement (Constant Volume/Variable Pressure Method):
  - Introduce the feed gas to the upstream side of the membrane at a constant pressure.
  - Monitor the pressure increase on the downstream side over time.
  - The permeability coefficient (P) can be calculated using the following equation:  
  
where  $V_p$  is the permeate volume,  $L$  is the membrane thickness,  $A$  is the effective membrane area,  $R$  is the ideal gas constant,  $T$  is the absolute temperature,  $p_f$  is the feed pressure,  $p_p$  is the permeate pressure, and  $dp_p/dt$  is the rate of pressure increase in the permeate side.
- Selectivity Calculation:
  - The ideal selectivity ( $\alpha$ ) for a pair of gases (A and B) is the ratio of their individual permeabilities:
- Data Collection:
  - Repeat the permeation measurements for all desired gases.
  - Conduct measurements at different feed pressures and temperatures to evaluate the membrane's performance under various conditions.

## Mandatory Visualization

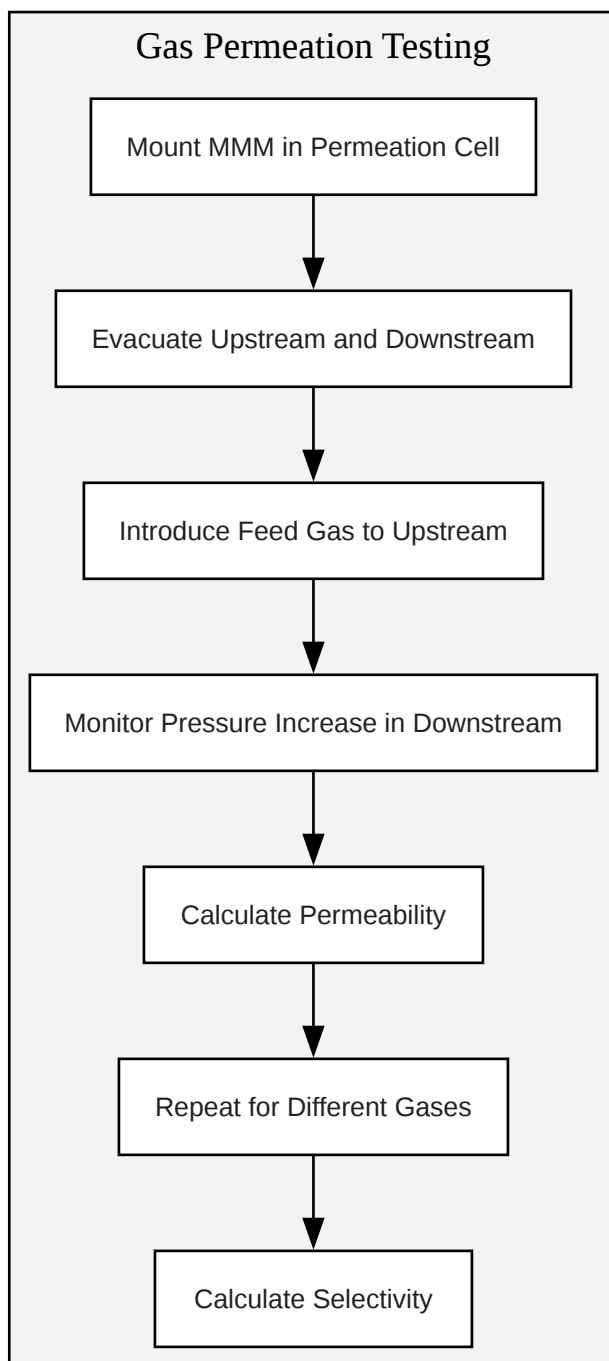
Below are diagrams created using the DOT language to visualize the experimental workflows.





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Caption: Workflow for **Basolite Z377** activation and MMM fabrication.



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Caption: Workflow for gas permeation testing of MMMs.

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